physicochemical properties of 5-Fluoronicotinaldehyde

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Compound of Interest

Compound Name:	*5-Fluoronicotinaldehyde*
CAS No.:	*39891-04-8*
Cat. No.:	*B1315728*

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An In-depth Technical Guide to the Physicochemical Properties of **5-Fluoronicotinaldehyde**

For Researchers, Scientists, and Drug Development Professionals

Introduction

5-Fluoronicotinaldehyde is a fluorinated heterocyclic organic compound that has garnered significant interest within medicinal chemistry and materials science.[1] As a derivative of nicotinaldehyde, its structure is characterized by a pyridine ring substituted with a highly electronegative fluorine atom and a reactive aldehyde functional group.[1] This unique combination of features makes it a valuable and versatile building block in the synthesis of novel pharmaceuticals and agrochemicals.[1]

The strategic incorporation of fluorine into bioactive molecules is a cornerstone of modern drug design, often employed to enhance critical properties such as metabolic stability, binding affinity, lipophilicity, and tissue penetration.[1][2] The aldehyde group provides a reactive handle for a multitude of chemical transformations, including condensations, oxidations, and multicomponent reactions, enabling the rapid construction of complex molecular scaffolds.[1][3]

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This guide offers a comprehensive overview of the core physicochemical properties of **5-Fluoronicotinaldehyde**, providing essential data and procedural insights for professionals in drug discovery and chemical synthesis.

Chemical Identity and Structure

- Chemical Name: **5-Fluoronicotinaldehyde**[4][5]
- Synonyms: 3-Fluoro-5-formylpyridine, 5-Fluoro-3-pyridinecarboxaldehyde, 3-Fluoropyridine-5-carboxaldehyde[1][4][6]
- CAS Number: 39891-04-8[5][6][7]
- Molecular Formula: C_6H_4FNO[1][4][5][6]
- Molecular Weight: 125.10 g/mol [5][6]

The structural formula reveals a pyridine ring with an aldehyde group at position 3 and a fluorine atom at position 5.

- SMILES: O=Cc1cc(F)cnc1[1]
- InChI Key: FEPXZFGQVDIXMZ-UHFFFAOYSA-N[1][8]

Physicochemical Properties

The physical and chemical characteristics of **5-Fluoronicotinaldehyde** are summarized below. These properties are critical for predicting its behavior in various solvents, reaction conditions, and biological systems.

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Property	Value	Source(s)
Physical Form	Colorless to pale yellow liquid or solid	[1]
Melting Point	16.16°C (Predicted)	[6]
Boiling Point	188.6°C at 760 mmHg; 71-76°C at 10 Torr	[4][6]
Density	1.27 - 1.3 g/cm³	[4][6]
Flash Point	67.9 - 68°C	[4][6]
Refractive Index	1.544	[4]
Solubility	Soluble in organic solvents like DMSO.[9][10] Data in aqueous buffers is not specified, but partial solubility is expected.	
Topological Polar Surface Area (TPSA)	30.0 Å²	[4][11]
Lipophilicity (XLogP3)	0.4	[4]
Hydrogen Bond Acceptors	3	[4][11]
Hydrogen Bond Donors	0	[11]
Rotatable Bond Count	1	[4][11]

Spectroscopic Characterization

Spectroscopic analysis is fundamental to confirming the identity and purity of **5-Fluoronicotinaldehyde**. Below are the expected spectral characteristics based on its molecular structure.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy provides detailed information about the carbon-hydrogen framework.

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- ^{1}H NMR: The proton NMR spectrum is expected to show distinct signals for the aldehyde proton and the three aromatic protons on the pyridine ring.
  - Aldehyde Proton (-CHO): A singlet appearing far downfield, typically in the range of δ 9.9-10.1 ppm, due to the strong deshielding effect of the carbonyl group.[12][13]
  - Aromatic Protons (H2, H4, H6): Three signals in the aromatic region (δ 7.5-9.0 ppm). The precise chemical shifts and coupling patterns (J-coupling) will be influenced by the positions of the nitrogen atom, the aldehyde group, and the fluorine atom. The fluorine atom will introduce additional splitting (H-F coupling).
- ^{13}C NMR: The carbon spectrum will show six distinct signals corresponding to the six carbon atoms.
  - Aldehyde Carbonyl (C=O): A highly deshielded signal, expected around δ 190-193 ppm.[12]
  - Aromatic Carbons: Five signals in the aromatic region. The carbon directly bonded to fluorine (C5) will exhibit a large one-bond C-F coupling constant (^{1}JCF ≈ 240-260 Hz). Other carbons in the ring will show smaller two- and three-bond C-F couplings.
- ^{19}F NMR: The fluorine NMR will show a single resonance, as there is only one fluorine atom in the molecule. The chemical shift will be characteristic of a fluorine atom attached to an aromatic ring.

Infrared (IR) Spectroscopy

IR spectroscopy is used to identify the presence of key functional groups.

- C=O Stretch (Aldehyde): A strong, sharp absorption band is expected in the region of 1700-1720 cm^{-1}, characteristic of an aromatic aldehyde.
- C-F Stretch: A strong absorption band typically appears in the 1250-1000 cm^{-1} region.
- Aromatic C-H Stretch: Signals are expected just above 3000 cm^{-1}.
- Aromatic C=C and C=N Bending: Multiple absorptions in the 1600-1400 cm^{-1} region.

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UV-Visible (UV-Vis) Spectroscopy

UV-Vis spectroscopy provides information on electronic transitions within the molecule.

- The pyridine ring and the carbonyl group constitute a conjugated system, which is expected to absorb UV radiation.[14]
- Electronic transitions, primarily π → π* and n → π*, are responsible for this absorption.[15] The λmax (wavelength of maximum absorbance) is anticipated in the UV region, likely between 250-300 nm, characteristic of substituted pyridine systems.[14][16]

Reactivity, Stability, and Handling

Chemical Reactivity

The reactivity of **5-Fluoronicotinaldehyde** is dictated by its two primary functional groups.

- Aldehyde Group: This group is a site for nucleophilic addition. It readily participates in a wide array of classical organic reactions, including:
  - Condensation Reactions: Such as the Knoevenagel condensation and Wittig reaction.
  - Reductive Amination: To form substituted aminomethylpyridines.
  - Oxidation: To form 5-fluoronicotinic acid.
  - Multicomponent Reactions: Its utility as an aldehyde component in reactions like the Biginelli or Ugi reaction allows for the rapid synthesis of complex heterocyclic libraries for drug discovery screening.[3]
- Fluoropyridine Ring: The electron-withdrawing nature of the fluorine atom and the ring nitrogen influences the reactivity of the pyridine core. It can make the ring more susceptible to nucleophilic aromatic substitution, although the specific conditions would depend on the position of substitution. The fluorine atom itself can sometimes be displaced by strong nucleophiles under harsh conditions.

Stability and Storage

Chemical suppliers recommend specific storage conditions to ensure the compound's stability.

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- Storage Temperature: Store in a cool place, typically between 2-8°C.[17][18]
- Atmosphere: Store under an inert atmosphere (e.g., argon or nitrogen) to prevent oxidation of the aldehyde group.[18]
- Incompatibilities: Avoid strong oxidizing agents and strong bases.
- Hazardous Decomposition: No specific data on hazardous decomposition products is available, but combustion would be expected to produce carbon oxides, nitrogen oxides, and hydrogen fluoride.[19]

Applications in Research and Drug Discovery

5-Fluoronicotinaldehyde is primarily used as a key intermediate in the synthesis of more complex molecules.[1][4]

- Medicinal Chemistry: The 5-fluoropyridine moiety is a privileged scaffold in drug design. The fluorine atom can serve multiple roles:
  - Metabolic Blocking: It can block sites of oxidative metabolism, thereby increasing the half-life of a drug.[2]
  - Enhanced Binding: The polar C-F bond can engage in favorable electrostatic or dipole-dipole interactions within a protein's active site.
  - Modulating pKa: Fluorine's electron-withdrawing effect can lower the basicity of the pyridine nitrogen, which can be crucial for tuning a molecule's pharmacokinetic profile.[2]
- Agrochemicals: Similar to pharmaceuticals, fluorinated heterocycles are prevalent in modern pesticides and herbicides due to enhanced efficacy and stability.
- Material Science: Pyridine derivatives are used in the development of ligands for metal complexes, functional polymers, and electronic materials.[1]

Experimental Protocols and Workflows

The following section provides standardized, step-by-step methodologies for the characterization of **5-Fluoronicotinaldehyde**.

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Protocol: Determination of Boiling Point

This protocol describes a standard method for determining the boiling point of a liquid at reduced pressure, which is often necessary for compounds that may decompose at their atmospheric boiling point.

Methodology Steps:

- Apparatus Setup: Assemble a distillation apparatus suitable for vacuum distillation (e.g., a short-path distillation setup). Ensure all glassware is dry.
- Sample Preparation: Place a small volume (1-2 mL) of **5-Fluoronicotinaldehyde** into the distillation flask along with a magnetic stir bar or boiling chips to ensure smooth boiling.
- System Evacuation: Connect the apparatus to a vacuum pump protected by a cold trap. Slowly and carefully evacuate the system to the desired pressure (e.g., 10 Torr).
- Heating: Begin heating the distillation flask using an oil bath. Stir the sample if using a stir bar.
- Temperature Recording: Observe the temperature at the still head. The boiling point is the stable temperature recorded when the liquid is actively boiling and condensate is forming on the thermometer bulb.
- Conclusion: Once a stable temperature is recorded, remove the heat source and allow the system to cool completely before slowly reintroducing air.

Workflow Diagram: Boiling Point Determination

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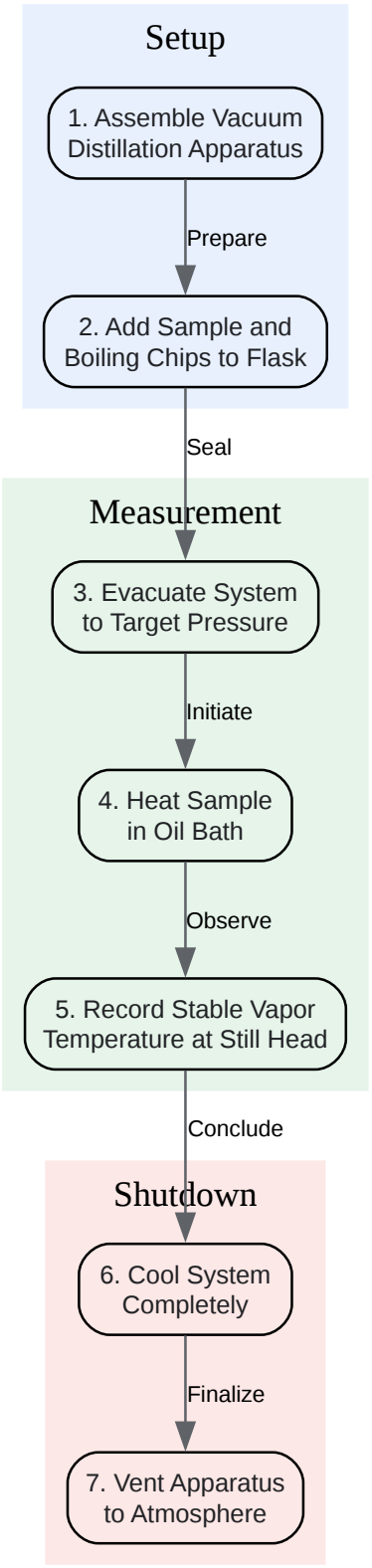

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Caption: Workflow for determining boiling point under reduced pressure.

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Protocol: Acquisition of ^{1}H NMR Spectrum

This protocol outlines the standard procedure for preparing a sample for ^{1}H NMR analysis.

Methodology Steps:

- Sample Preparation: Accurately weigh approximately 5-10 mg of **5-Fluoronicotinaldehyde**.
- Solvent Selection: Choose a suitable deuterated solvent in which the compound is soluble (e.g., Chloroform-d, $CDCl_3$). Add approximately 0.6-0.7 mL of the solvent to the sample in a clean vial and mix to dissolve.
- Transfer to NMR Tube: Using a Pasteur pipette, transfer the solution to a clean, dry 5 mm NMR tube.
- Internal Standard (Optional): If a precise chemical shift reference is needed, a small amount of an internal standard like tetramethylsilane (TMS) can be added, although modern spectrometers can lock onto the residual proton signal of the deuterated solvent.
- Data Acquisition: Insert the NMR tube into the spectrometer's spinner and place it in the magnet. Allow the sample to equilibrate to the magnet's temperature.
- Spectrometer Setup: Lock onto the deuterium signal of the solvent and shim the magnetic field to achieve optimal homogeneity.
- Run Experiment: Acquire the ^{1}H NMR spectrum using appropriate parameters (e.g., number of scans, pulse width, relaxation delay).
- Data Processing: Process the resulting Free Induction Decay (FID) by applying a Fourier transform, phasing the spectrum, and integrating the signals.

Workflow Diagram: NMR Sample Preparation and Acquisition

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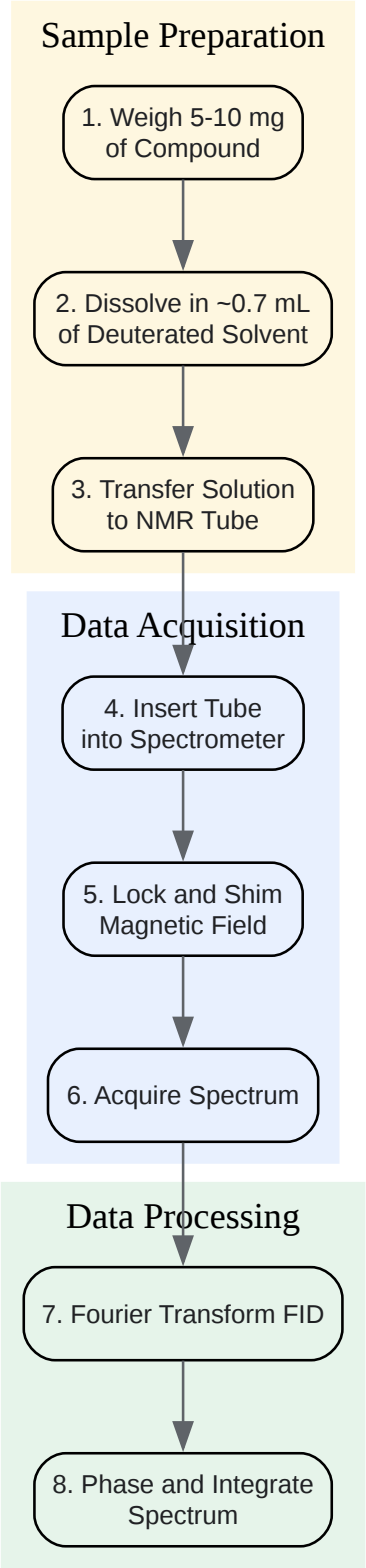

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Caption: Standard workflow for acquiring a solution-state ^{1}H NMR spectrum.

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Safety Information

It is essential to handle **5-Fluoronicotinaldehyde** with appropriate safety precautions.

- Hazard Classification: GHS information aggregated from suppliers indicates the compound is an irritant.[4][6]
- Hazard Statements:
  - H315: Causes skin irritation.[4]
  - H319: Causes serious eye irritation.
  - H335: May cause respiratory irritation.
- Precautionary Statements:
  - P261: Avoid breathing dust/fume/gas/mist/vapors/spray.[4]
  - P280: Wear protective gloves/protective clothing/eye protection/face protection.[4]
  - P302+P352: IF ON SKIN: Wash with plenty of soap and water.[4]
  - P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[4]

Disclaimer: This document is intended for informational purposes for research professionals. Always consult the full Safety Data Sheet (SDS) from the supplier before handling this chemical and use appropriate personal protective equipment (PPE).

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